

A Technical Guide to the Solubility of Pegamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pegamine

Cat. No.: B1496493

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **pegamine** (CAS: 31431-93-3), a quinazoline alkaloid found in plants such as *Peganum harmala* and *Peganum nigellastrum*. This document compiles available solubility data, outlines a general experimental protocol for solubility determination, and explores the potential biological implications of a **pegamine**-containing nanoparticle.

Pegamine: Compound Profile

- IUPAC Name: 2-(3-hydroxypropyl)-3H-quinazolin-4-one
- Molecular Formula: $C_{11}H_{12}N_2O_2$
- Molecular Weight: 204.23 g/mol
- CAS Number: 31431-93-3

Solubility of Pegamine

The solubility of a compound is a critical physicochemical property that influences its suitability for various research and development applications, including in vitro biological assays and formulation development.

Quantitative and Qualitative Solubility Data

Available data on the solubility of **pegamine** in various solvents is summarized in the table below.

Solvent	Quantitative Solubility	Qualitative Solubility	Notes
Dimethyl Sulfoxide (DMSO)	6.25 mg/mL (30.6 mM)[1]	Soluble	Sonication is recommended to aid dissolution[1].
Chloroform	Data not available	Soluble[2]	-
Dichloromethane	Data not available	Soluble[2]	-
Ethyl Acetate	Data not available	Soluble[2][3]	-
Acetone	Data not available	Soluble[2]	-
Alcohol	Data not available	Soluble	Alkaloidal bases are generally soluble in alcohol[4].

Note: The qualitative solubility information is based on general statements from suppliers and literature on alkaloids. Experimental verification is recommended.

Experimental Protocol for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **pegamine** was not found in the reviewed literature, a general gravimetric method is commonly employed for quinazoline derivatives and other small molecules. This method can be adapted for **pegamine**.

Principle

The gravimetric method involves preparing a saturated solution of the compound in a specific solvent at a given temperature. A known volume of the saturated solution is then evaporated to dryness, and the mass of the remaining solute is determined.

Materials and Equipment

- **Pegamine**

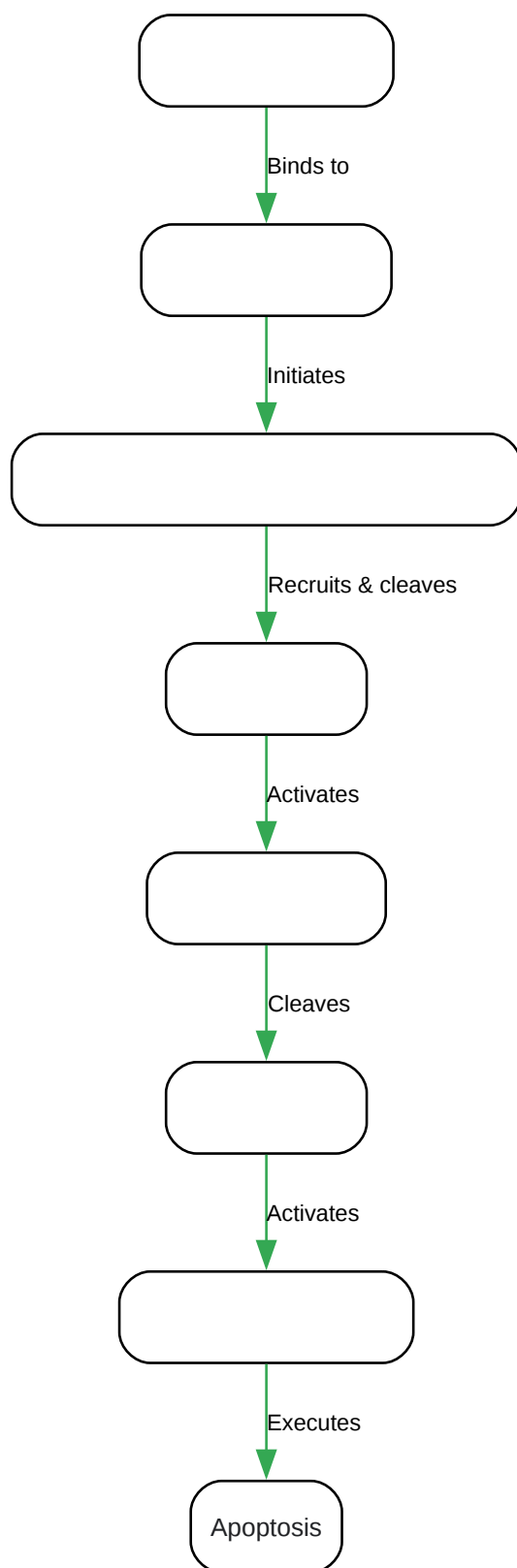
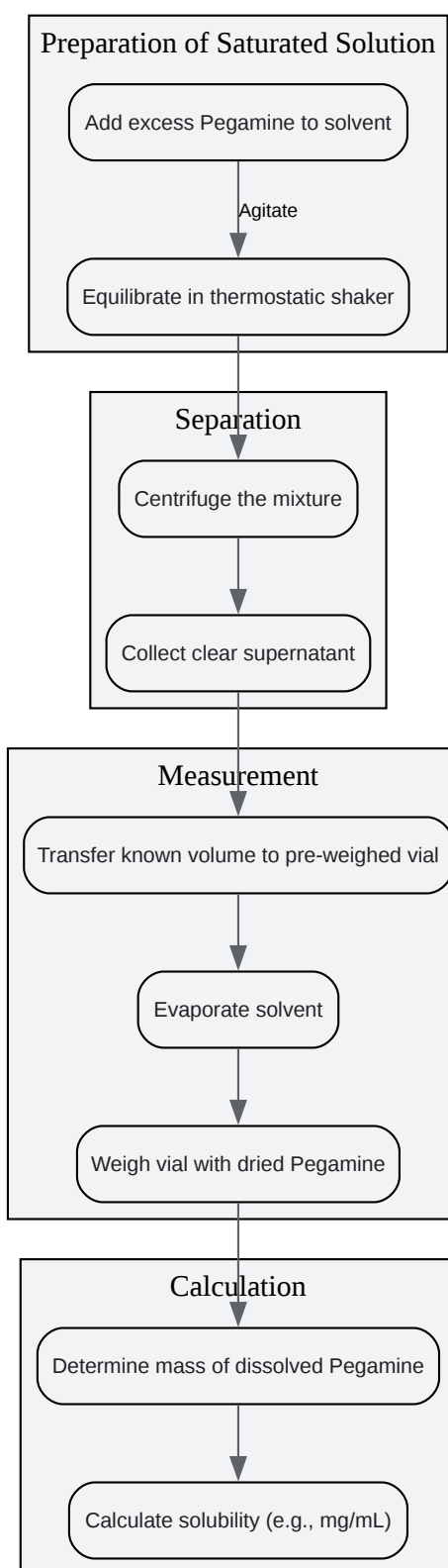
- Selected solvents (e.g., DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone)
- Analytical balance
- Thermostatic shaker or water bath
- Volumetric flasks
- Pipettes
- Evaporating dish or pre-weighed vials
- Vortex mixer
- Centrifuge
- Drying oven or vacuum desiccator

General Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **pegamine** to a known volume of the selected solvent in a sealed container.
 - Agitate the mixture using a thermostatic shaker at a constant temperature until equilibrium is reached (typically 24-72 hours). The presence of undissolved solid is necessary to ensure saturation.
- Separation of Undissolved Solute:
 - Centrifuge the saturated solution to pellet the undissolved solid.
 - Carefully transfer a precise volume of the clear supernatant to a pre-weighed evaporating dish or vial.
- Solvent Evaporation:

- Evaporate the solvent from the dish/vial. This can be done at room temperature, in a drying oven at a temperature below the compound's decomposition point, or under vacuum.
- Mass Determination and Calculation:
 - Once the solvent is completely removed, weigh the dish/vial containing the dried **pegamine**.
 - The mass of the dissolved **pegamine** is the final weight minus the initial weight of the empty dish/vial.
 - Calculate the solubility in mg/mL or other desired units.

A general workflow for this experimental protocol is visualized below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pegamine | TargetMol [targetmol.com]
- 2. Pegamine | CAS:31431-93-3 | Manufacturer ChemFaces [chemfaces.com]
- 3. cibtech.org [cibtech.org]
- 4. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- To cite this document: BenchChem. [A Technical Guide to the Solubility of Pegamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1496493#pegamine-solubility-in-dmso-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com